

solubility of 2-Chloro-p-xylene in organic solvents

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Compound of Interest

Compound Name: 2-Chloro-p-xylene

Cat. No.: B1217518

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An In-depth Technical Guide on the Solubility of **2-Chloro-p-xylene** in Organic Solvents

This technical guide is designed for researchers, scientists, and professionals in drug development, providing a comprehensive overview of the solubility of **2-Chloro-p-xylene** in various organic solvents. This document summarizes the available data, presents a detailed experimental protocol for solubility determination, and includes a visual representation of the experimental workflow.

Introduction to 2-Chloro-p-xylene

2-Chloro-p-xylene, also known by its IUPAC name 2-chloro-1,4-dimethylbenzene, is an aromatic organic compound. It is a colorless to light yellow liquid and serves as a key intermediate in the synthesis of various chemicals, including pharmaceuticals and dyes. A thorough understanding of its solubility characteristics in different organic solvents is fundamental for its application in reaction chemistry, purification processes like crystallization, and the formulation of products.

Solubility of 2-Chloro-p-xylene

While specific quantitative solubility data for **2-Chloro-p-xylene** in a wide range of organic solvents is not extensively documented in publicly available literature, qualitative information suggests it is readily soluble in many common organic solvents.

Qualitative Solubility Data

The following table provides a summary of the qualitative solubility of **2-Chloro-p-xylene**.

Solvent	Chemical Formula	Qualitative Solubility
Chloroform	CHCl ₃	Soluble[1]
Ethyl Acetate	C ₄ H ₈ O ₂	Soluble[1]
Ethanol	C ₂ H ₅ OH	Readily Soluble
Diethyl Ether	(C ₂ H ₅) ₂ O	Readily Soluble
Acetone	C ₃ H ₆ O	Readily Soluble
Water	H ₂ O	Slightly Soluble (42.1 mg/L)[2]

Experimental Protocol for Quantitative Solubility Determination

For instances where precise solubility data is required, the following experimental protocol, based on the isothermal shake-flask method followed by gravimetric analysis, is recommended.

Materials and Equipment

- High-purity **2-Chloro-p-xylene**
- Analytical grade organic solvents
- Thermostatic shaker bath with accurate temperature control
- Analytical balance (± 0.0001 g)
- Sealable glass vials (e.g., with PTFE-lined screw caps)
- Solvent-compatible syringes and syringe filters (e.g., PTFE, 0.22 μ m)
- Calibrated volumetric glassware
- Pre-weighed evaporating dishes

- Drying oven and desiccator

Procedure

- Preparation of Saturated Solution: In a series of sealable glass vials, add an excess amount of **2-Chloro-p-xylene** to a known volume of each organic solvent to be tested. The presence of an undissolved phase of **2-Chloro-p-xylene** is essential to ensure saturation.
- Equilibration: Place the sealed vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C). Agitate the vials for a sufficient duration (typically 24-48 hours) to allow the system to reach equilibrium. It is advisable to determine the necessary equilibration time through preliminary experiments.
- Phase Separation: Cease agitation and let the vials stand undisturbed in the thermostatic bath for a minimum of 12 hours to allow for the complete separation of the excess **2-Chloro-p-xylene**.
- Sampling: Carefully withdraw a precise volume of the clear supernatant (the saturated solution) using a syringe. Attach a syringe filter and transfer the solution into a pre-weighed evaporating dish. This step is critical to ensure that no undissolved droplets are transferred.
- Gravimetric Analysis:
 - Weigh the evaporating dish with the collected saturated solution.
 - Carefully evaporate the solvent in a well-ventilated fume hood or a vacuum oven at a temperature that facilitates solvent removal without significant loss of the less volatile **2-Chloro-p-xylene**.
 - Once the solvent is fully evaporated, cool the dish in a desiccator and weigh it. Repeat the drying and weighing cycles until a constant weight is achieved.
- Calculation of Solubility: The solubility can be calculated as follows:
 - Mass of solute = (Mass of dish + residue) - (Mass of empty dish)
 - Mass of solvent = (Mass of dish + solution) - (Mass of dish + residue)

- Solubility (g/100g of solvent) = (Mass of solute / Mass of solvent) x 100

Visualization of Experimental Workflow

The following diagram outlines the key steps in the experimental determination of solubility.



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Caption: A logical workflow for the experimental determination of solubility.

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References

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- 2. parchem.com [parchem.com]
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